

Navigating H-1152 Dihydrochloride: A Guide to Solubility and Stability

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Compound of Interest

Compound Name: *H-1152 dihydrochloride*

Cat. No.: *B1672575*

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Welcome to the Technical Support Center for **H-1152 dihydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and answer frequently asked questions regarding the solubility and stability of this potent and selective ROCK inhibitor.

Frequently Asked Questions (FAQs)

Q1: My **H-1152 dihydrochloride** is not dissolving properly. What could be the issue?

A1: Difficulty in dissolving **H-1152 dihydrochloride** can be attributed to several factors, including the choice of solvent, solvent quality, and temperature. The compound's solubility varies significantly between different solvents. For instance, it is soluble up to 100 mM in water and up to 50 mM in DMSO. Using fresh, high-purity solvents is crucial, as hygroscopic (moisture-absorbing) DMSO can significantly reduce solubility.^{[1][2]} If you encounter solubility issues, gentle warming and sonication can aid dissolution.^{[1][3]}

Q2: I'm observing precipitation of **H-1152 dihydrochloride** after diluting my stock solution in aqueous media. How can I prevent this?

A2: Precipitation upon dilution into aqueous buffers or cell culture media is a common challenge. This often occurs when the final concentration of the organic solvent (like DMSO) is too low to maintain solubility. To mitigate this, it is advisable to prepare intermediate dilutions and ensure the final DMSO concentration in your experiment is kept as high as is permissible for your specific cell type or assay, without inducing toxicity. For in vivo preparations, specific

formulations using co-solvents like PEG300 and Tween-80 are recommended to maintain solubility.^{[1][2][4]}

Q3: I am seeing inconsistent results in my experiments. Could this be related to the stability of **H-1152 dihydrochloride**?

A3: Inconsistent experimental outcomes can indeed be linked to the stability of **H-1152 dihydrochloride**. The compound's stability is dependent on storage conditions and handling. Stock solutions, especially in solvent, are susceptible to degradation over time. It is recommended to aliquot stock solutions and store them at -80°C to avoid repeated freeze-thaw cycles, which can lead to product inactivation.^[1] When stored at -80°C in a suitable solvent, stock solutions are generally stable for up to one year.^[2] For optimal results, it is always best to use freshly prepared solutions.^{[2][4]}

Q4: What are the recommended storage conditions for solid **H-1152 dihydrochloride** and its stock solutions?

A4: Proper storage is critical for maintaining the integrity of **H-1152 dihydrochloride**. The solid powder should be stored desiccated at -20°C for long-term stability (up to 3 years).^{[2][5]} Once dissolved, stock solutions should be aliquoted to minimize freeze-thaw cycles and stored at -80°C (stable for 1 year) or -20°C (stable for 1 month).^{[1][2]}

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Cloudy or precipitated solution upon initial dissolution.	- Incorrect solvent used.- Low-quality or old solvent (e.g., wet DMSO).- Insufficient mixing or temperature.	- Verify the solubility of H-1152 dihydrochloride in your chosen solvent (see solubility table below).- Use fresh, anhydrous grade DMSO. [1] [2] [6] - Use sonication and/or gentle warming (e.g., to 60°C for DMSO) to aid dissolution. [1] [3]
Precipitation observed in cell culture media after adding the compound.	- Final solvent concentration is too low.- High concentration of the inhibitor in aqueous buffer.	- Prepare intermediate dilutions in your culture medium.- Optimize the final DMSO concentration in your experiment to be as high as tolerated by your cells.- For long-term experiments, consider renewing the media with freshly diluted compound at regular intervals.
Loss of compound activity over time in multi-day experiments.	- Degradation of the compound in aqueous solution at physiological temperatures.	- Prepare fresh dilutions of H-1152 dihydrochloride for each day of the experiment.- Minimize the exposure of stock solutions and working solutions to light.
Inconsistent IC50 values between experimental repeats.	- Inaccurate initial concentration due to incomplete dissolution.- Degradation of stock solutions due to improper storage or repeated freeze-thaw cycles.	- Ensure complete dissolution of the powder when preparing the stock solution.- Aliquot stock solutions and store them appropriately at -80°C. [1] [2] - Always use a fresh aliquot for each experiment.

Quantitative Data Summary

H-1152 Dihydrochloride Solubility

Solvent	Concentration	Molarity	Notes
Water	35.71 mg/mL[1]	91.02 mM[1]	Ultrasonic treatment may be needed.[1]
Water	78 mg/mL[2]	-	-
Water	up to 100 mM	100 mM	-
DMSO	10 mg/mL[1]	25.49 mM[1]	Ultrasonic and warming to 60°C may be needed.[1]
DMSO	20 mg/mL[2]	50.97 mM[2]	Use fresh DMSO.[2]
DMSO	≥ 32 mg/mL[3]	81.56 mM[3]	Saturation unknown. [3]
DMSO	up to 50 mM	50 mM	-
DMSO	78 mg/mL[2]	198.8 mM[2]	Use fresh DMSO.[2]
Ethanol	78 mg/mL[2]	-	-
Ethanol	2 mg/mL[2]	-	-

H-1152 Kinase Inhibitory Activity

Target Kinase	IC50 / Ki
ROCK2	IC50: 12 nM[1][6]
ROCK	Ki: 1.6 nM[1][6]
CaMKII	IC50: 0.180 μ M[1]
PKG	IC50: 0.360 μ M[1]
Aurora A	IC50: 0.745 μ M[1]
PKA	IC50: 3.03 μ M[1]
Src	IC50: 3.06 μ M[1]
PKC	IC50: 5.68 μ M[1]
MLCK	IC50: 28.3 μ M[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

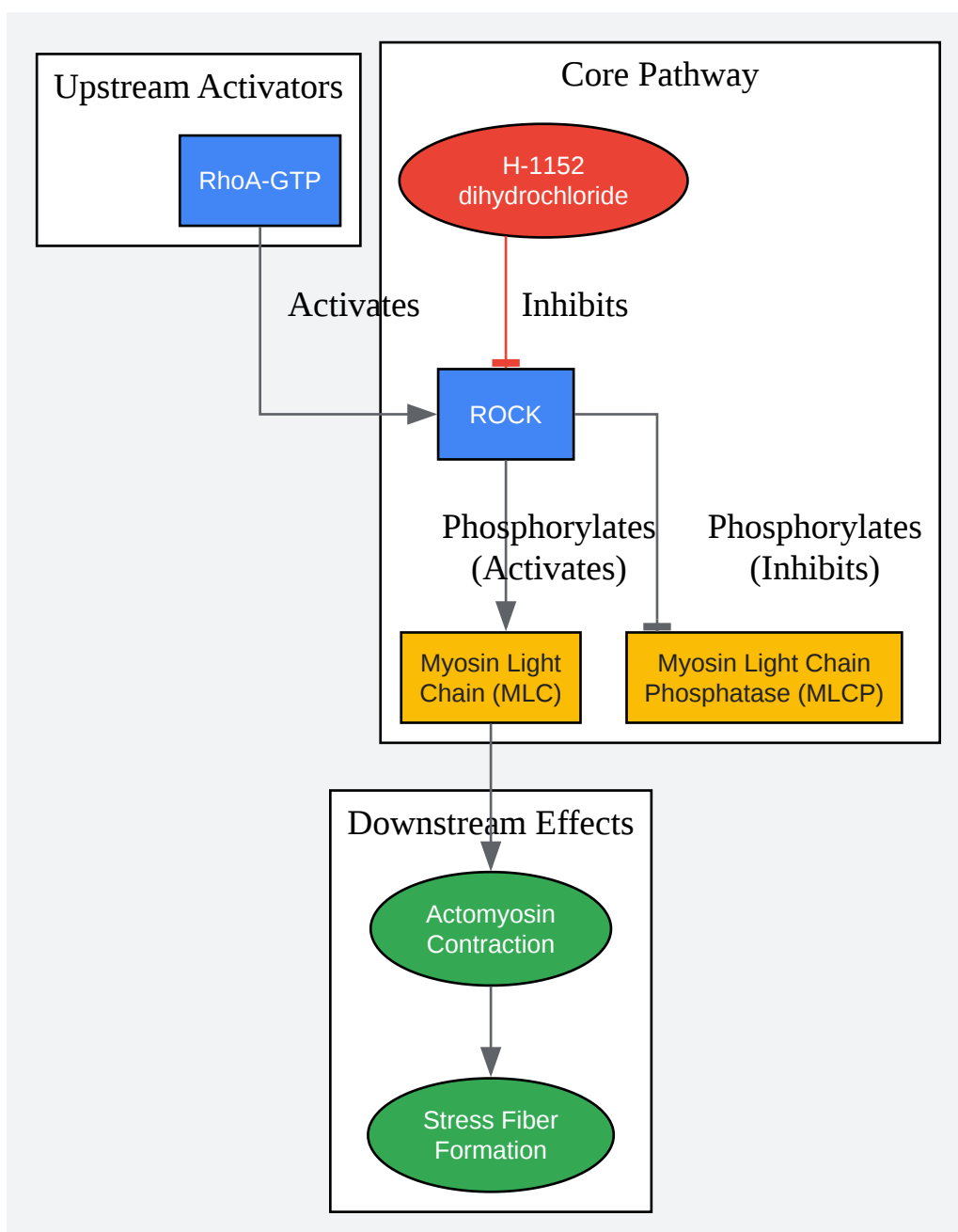
- Weighing: Accurately weigh out the required amount of **H-1152 dihydrochloride** (Molecular Weight: 392.34 g/mol). For 1 mL of a 10 mM stock solution, you will need 3.92 mg.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the solid compound.
- Mixing: Vortex the solution thoroughly. If dissolution is not complete, use an ultrasonic bath and/or warm the solution to 60°C until the solid is fully dissolved.[1]
- Storage: Aliquot the stock solution into small, single-use volumes and store at -80°C.

Preparation of Working Solutions for Cell-Based Assays

- Thawing: Thaw a single aliquot of the 10 mM DMSO stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the stock solution in cell culture medium. For example, dilute the 10 mM stock 1:100 in media to get a 100 μ M solution.

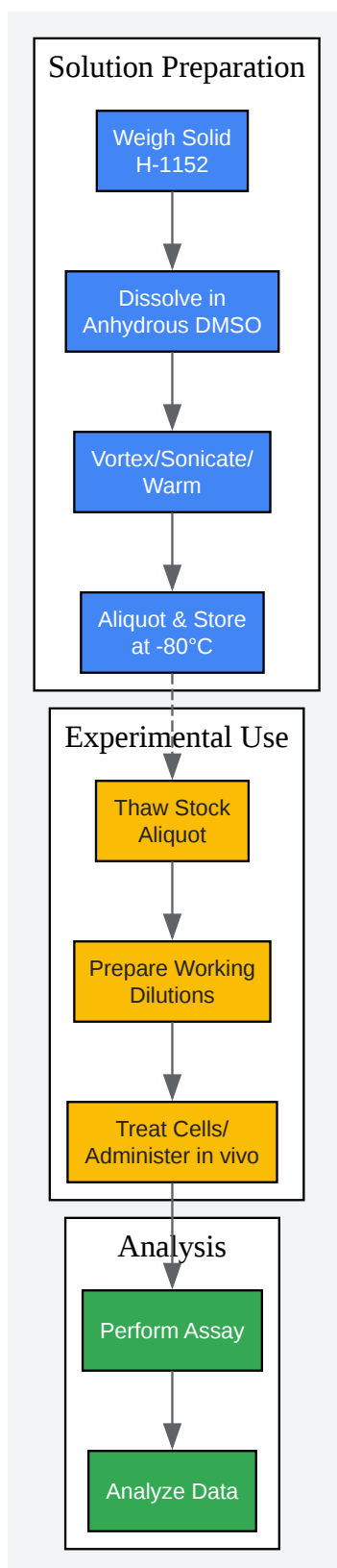
- Final Dilution: Add the appropriate volume of the intermediate or stock solution to your cell culture wells to achieve the desired final concentration. Ensure the final DMSO concentration is below the toxic threshold for your cells (typically <0.5%).

Visualizations



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Caption: H-1152 inhibits the RhoA/ROCK signaling pathway.



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